

Preliminary Studies on Oxygen-19 Nucleosynthesis: A Technical Guide

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Compound of Interest

Compound Name: Oxygen-19

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Introduction

Oxygen-19 (^{19}O) is a short-lived radioactive isotope of oxygen with a half-life of approximately 26.5 seconds.[1] While not a major component of stellar nucleosynthesis, its study provides valuable insights into neutron-capture processes in various astrophysical environments, including asymptotic giant branch (AGB) stars. The primary formation mechanism for **Oxygen-19** is through neutron capture by the stable isotope Oxygen-18 (^{18}O), a reaction denoted as $^{18}\text{O}(n,\gamma)^{19}\text{O}$. Understanding the rate of this reaction is crucial for refining models of stellar evolution and nucleosynthesis. This technical guide provides an in-depth overview of the preliminary studies on **Oxygen-19** nucleosynthesis, focusing on the core reaction pathways, experimental methodologies, and available quantitative data.

Core Reaction Pathway: $^{18}\text{O}(n,\gamma)^{19}\text{O}$

The synthesis of **Oxygen-19** is dominated by the capture of a neutron by an Oxygen-18 nucleus. This process can occur via two main mechanisms: direct capture and compound nucleus capture.

- **Direct Capture (DC):** In this process, the neutron is captured directly into a final bound state of the ^{19}O nucleus, accompanied by the emission of a gamma ray. This mechanism is particularly important at astrophysical energies.
- **Compound Nucleus Capture:** Here, the neutron and the ^{18}O nucleus merge to form a highly excited compound nucleus, $^{19}\text{O}^*$, which then de-excites by emitting one or more gamma rays to reach a stable or quasi-stable state.

The $^{18}\text{O}(n,\gamma)^{19}\text{O}$ reaction is significant in astrophysical environments with a sufficient neutron flux, such as the helium-burning shells of AGB stars.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Determination of the $^{18}\text{O}(n,\gamma)^{19}\text{O}$ Reaction Rate

Directly measuring the cross-section of the $^{18}\text{O}(n,\gamma)^{19}\text{O}$ reaction at astrophysical energies is challenging due to the low reaction rates and the difficulty of producing a monoenergetic neutron beam at these energies. Therefore, indirect methods are often employed.

The Asymptotic Normalization Coefficient (ANC) Method

A powerful indirect technique used to determine the astrophysical S-factor and reaction rates for radiative capture reactions is the Asymptotic Normalization Coefficient (ANC) method.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This method relates the cross-section of the radiative capture reaction to the ANC of the final nucleus, which can be determined from a peripheral transfer reaction.

For the $^{18}\text{O}(n,\gamma)^{19}\text{O}$ reaction, the corresponding transfer reaction is $^{18}\text{O}(d,p)^{19}\text{O}$.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) In this reaction, a deuteron (d) beam impinges on an ^{18}O target. The deuteron, being a loosely bound proton-neutron system, can transfer its neutron to the ^{18}O nucleus, forming ^{19}O and ejecting a proton (p). By measuring the angular distribution of the outgoing protons, the ANC for the $^{18}\text{O} + n \rightarrow ^{19}\text{O}$ system can be extracted. This ANC value is then used to calculate the direct capture contribution to the $^{18}\text{O}(n,\gamma)^{19}\text{O}$ cross-section.

Experimental Protocols

$^{18}\text{O}(d,p)^{19}\text{O}$ Transfer Reaction Experiment

A typical experimental setup for studying the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ reaction involves the following components:[2][9][10][11][12]

- **Accelerator:** An accelerator, such as a cyclotron, is used to produce a high-energy deuteron beam.
- **Target:** A gas target containing highly enriched ^{18}O gas (e.g., 99.9% purity) is used.[2][9][10][11] This minimizes contamination from other isotopes.
- **Detector System:** An array of silicon surface-barrier detectors, often configured as ΔE -E telescopes, is used to detect and identify the outgoing protons.[2][9][10][11] These telescopes allow for the determination of the energy and particle type of the detected particles.
- **Data Acquisition and Analysis:** The signals from the detectors are processed by a data acquisition system. The resulting data on proton energies and scattering angles are then analyzed using nuclear reaction codes such as ECIS and DWUCK to extract the angular distributions and subsequently the ANCs.[9][12]

Quantitative Data

The following tables summarize the key quantitative data related to the nucleosynthesis of **Oxygen-19**.

Property	Value	Reference
Oxygen-19 Half-life	26.470(6) s	[1]
^{18}O Thermal Neutron Capture Cross Section	0.160 ± 0.003 mb	
$^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ Q-value	1.731 MeV	

Table 1: Key Nuclear Properties for **Oxygen-19** Nucleosynthesis.

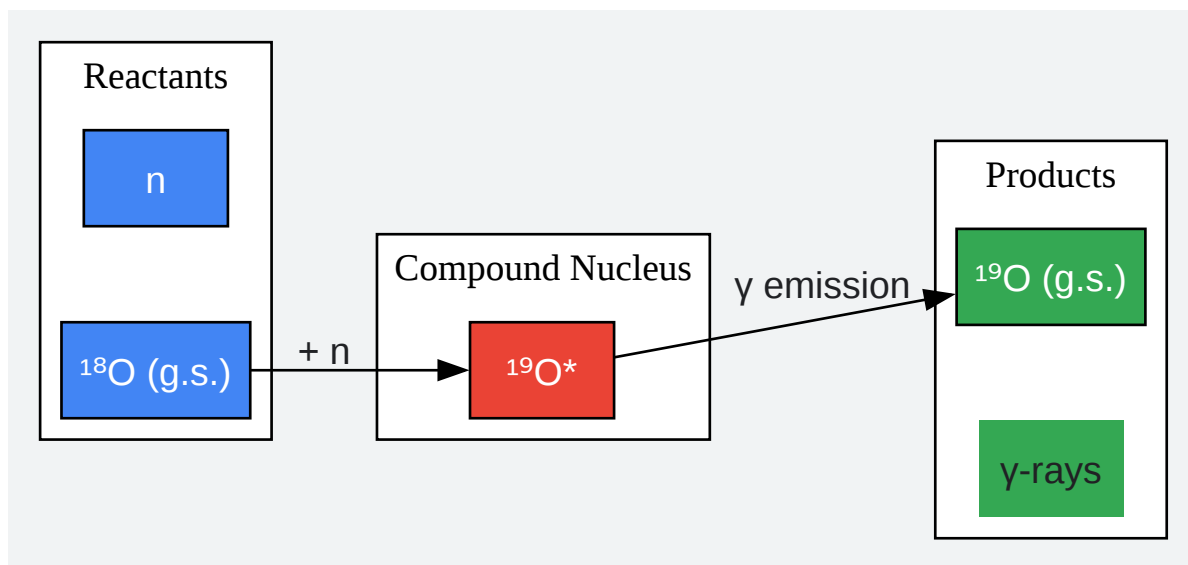
Neutron Energy (keV)	$^{18}\text{O}(n,\gamma)^{19}\text{O}$ Cross Section (μb)	Reference
25.3×10^{-6} (Thermal)	160 ± 3	
25	16 ± 2	
150	7.1 ± 1.0	
350	9.8 ± 1.4	
650	11.0 ± 1.6	
950	12.0 ± 1.7	

Table 2: Measured Cross Sections for the $^{18}\text{O}(n,\gamma)^{19}\text{O}$ Reaction at Various Neutron Energies.

Signaling Pathways and Experimental Workflows

$^{18}\text{O}(n,\gamma)^{19}\text{O}$ Reaction Pathway and De-excitation

The following diagram illustrates the neutron capture on ^{18}O , leading to an excited state of ^{19}O , which then de-excites to its ground state via the emission of gamma rays.

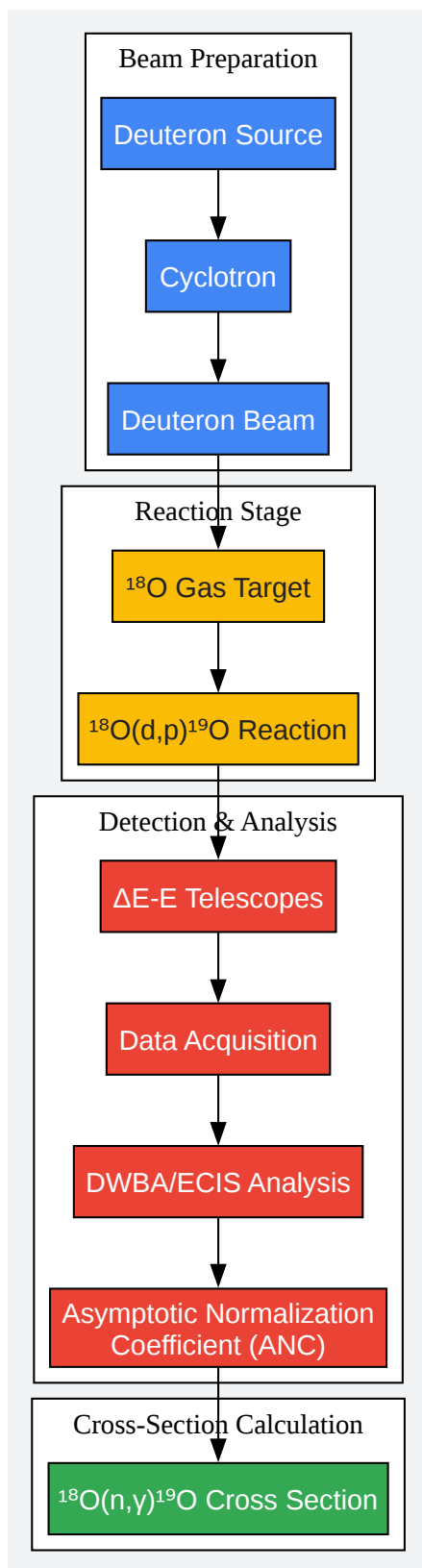


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$^{18}\text{O}(n,\gamma)^{19}\text{O}$ reaction pathway.

Experimental Workflow for the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ Reaction

The logical flow of an experiment to determine the ANC for the $^{18}\text{O}(\text{n},\gamma)^{19}\text{O}$ reaction using the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ transfer reaction is depicted below.



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Experimental workflow for the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ reaction.

Conclusion

The nucleosynthesis of **Oxygen-19**, primarily through the $^{18}\text{O}(\text{n},\gamma)^{19}\text{O}$ reaction, provides a valuable probe into the conditions within stellar interiors. While direct measurements of this reaction at astrophysical energies are fraught with challenges, indirect methods, particularly the Asymptotic Normalization Coefficient technique utilizing the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ transfer reaction, have proven to be a successful alternative. The data and methodologies presented in this guide offer a foundational understanding for researchers and scientists in the fields of nuclear astrophysics and related disciplines. Further experimental and theoretical efforts are necessary to refine the reaction rates and reduce the uncertainties in stellar models, ultimately enhancing our comprehension of the origin of the elements.

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